

4,6-dichloro-5-fluoropyrimidine safety data sheet and handling

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Compound of Interest

Compound Name: 4,6-Dichloro-5-fluoropyrimidine

Cat. No.: B1312760

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An In-depth Technical Guide to **4,6-dichloro-5-fluoropyrimidine**: Safety, Handling, and Experimental Applications

For researchers, scientists, and drug development professionals, a thorough understanding of the chemical properties and safety protocols for reagents is paramount. This guide provides a comprehensive overview of **4,6-dichloro-5-fluoropyrimidine**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.

Physicochemical Properties

4,6-dichloro-5-fluoropyrimidine is a heterocyclic organic compound with a pyrimidine ring structure. It is typically a white to off-white solid or a colorless to amber colored oil that may solidify at low temperatures. It is slightly soluble in water but soluble in many polar organic solvents.

| Property | Value | Source |
|---------------------|----------------------------------|--------|
| CAS Number | 213265-83-9 | |
| Molecular Formula | C4HCl2FN2 | |
| Molecular Weight | 166.97 g/mol | |
| Boiling Point | 50-60°C at 14 mmHg | |
| Density | 1.605 ± 0.06 g/cm3 (Predicted) | |
| Flash Point | 91°C (196°F) | |
| Storage Temperature | 2-8°C, under an inert atmosphere | |

Safety and Hazard Information

This compound is classified as hazardous and requires careful handling. It is harmful if swallowed, inhaled, or in contact with skin, and it can cause severe skin burns and eye damage.

| Hazard Class | GHS Classification |
|-----------------------------------|---|
| Acute Toxicity, Oral | Category 4 (Harmful if swallowed) |
| Acute Toxicity, Dermal | Category 4 (Harmful in contact with skin) |
| Acute Toxicity, Inhalation | Category 4 (Harmful if inhaled) |
| Skin Corrosion/Irritation | Category 1B (Causes severe skin burns and eye damage) |
| Serious Eye Damage/Eye Irritation | Category 1 (Causes serious eye damage) |

Precautionary Statements Summary:

- Prevention: Do not breathe mist, vapors, or spray. Wash exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only in a well-ventilated

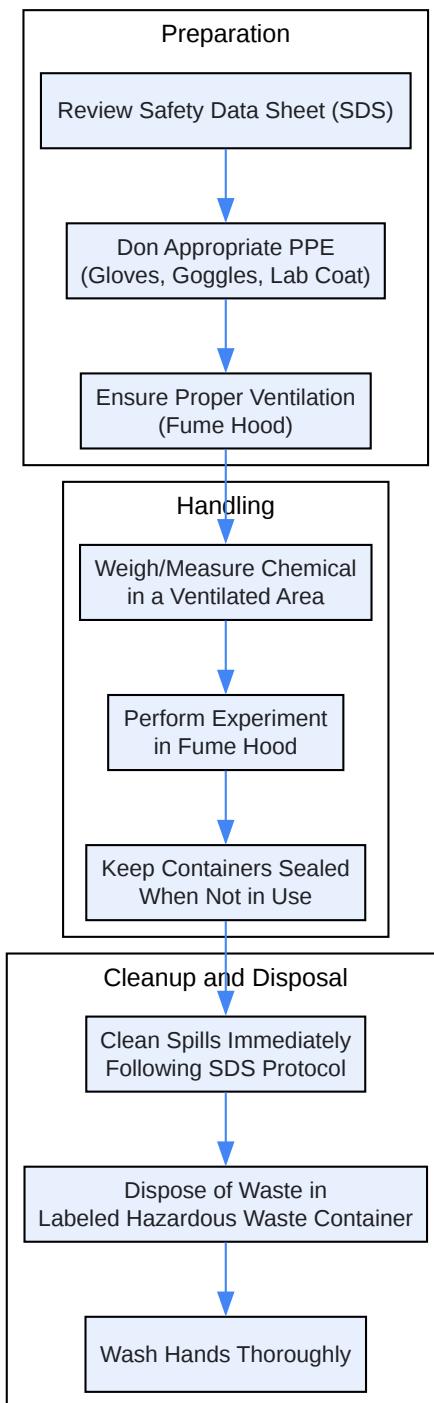
area or outdoors. Wear protective gloves, clothing, eye, and face protection. Keep away from heat, sparks, open flames, and hot surfaces.

- Response: In case of ingestion, rinse the mouth but do not induce vomiting; seek immediate medical attention. For skin or hair contact, immediately remove all contaminated clothing and rinse the skin with large amounts of water. If inhaled, move the person to fresh air and keep them comfortable for breathing. In case of eye contact, rinse cautiously with water for several minutes, removing contact lenses if possible, and continue rinsing.
- Storage: Store in a locked, cool, dry, and well-ventilated place in the original, tightly sealed container. Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Disposal: Dispose of contents and container to an approved waste disposal plant.

Handling and Personal Protective Equipment (PPE)

Proper handling procedures are critical to ensure safety.

General Workflow for Safe Handling

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Caption: General workflow for safely handling hazardous chemicals.

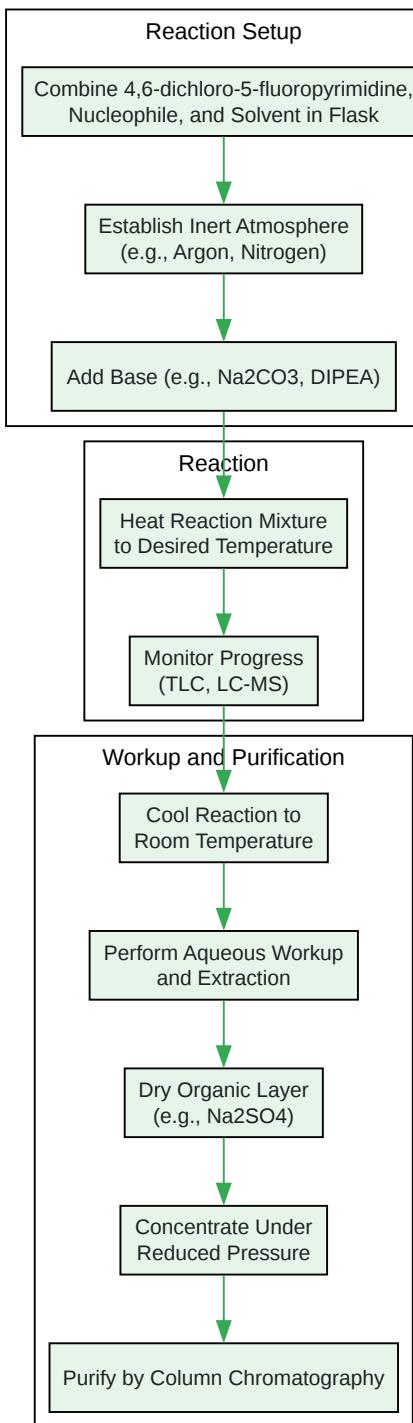
Recommended Personal Protective Equipment:

- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and immediately after handling the product. Launder contaminated clothing before reuse.

Experimental Protocols

4,6-dichloro-5-fluoropyrimidine is a valuable intermediate for pharmaceuticals and pesticides. Below is a generalized experimental protocol for a nucleophilic aromatic substitution (SNAr) reaction, a common application for this compound.

Experimental Workflow for SNAr Reaction

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Caption: A typical workflow for a nucleophilic aromatic substitution reaction.

Example Protocol: Synthesis of a Monosubstituted Pyrimidine Derivative

This protocol is a general representation and should be adapted based on the specific nucleophile and desired product.

Materials:

- **4,6-dichloro-5-fluoropyrimidine**
- Nucleophile (e.g., an amine or thiol)
- Anhydrous solvent (e.g., Toluene, THF, DMF)
- Base (e.g., Sodium Carbonate, DIPEA)
- Palladium catalyst (if performing a cross-coupling reaction, e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Reagents for workup and purification (e.g., water, dichloromethane, sodium sulfate, silica gel)

Procedure:

- Reaction Setup: In a three-necked flask equipped with a stirrer and reflux condenser, dissolve **4,6-dichloro-5-fluoropyrimidine** (1 equivalent) in the chosen anhydrous solvent.
- Inert Atmosphere: Purge the flask with an inert gas like argon or nitrogen for 15-20 minutes.
- Addition of Reagents: Add the nucleophile (1-1.2 equivalents) and the base (2-3 equivalents) to the reaction mixture. If it is a cross-coupling reaction, the catalyst would be added at this stage.
- Reaction: Heat the mixture to the desired temperature (e.g., 80°C) and stir for the required time (typically 2-24 hours).
- Monitoring: Monitor the reaction's progress using an appropriate technique like Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Dilute with water and extract the product with a suitable organic solvent like dichloromethane or ethyl acetate.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product using silica gel column chromatography.

This technical guide provides essential information for the safe handling and use of **4,6-dichloro-5-fluoropyrimidine** in a research setting. Always refer to the specific Safety Data Sheet provided by the supplier before use and adhere to all institutional safety protocols.

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